

# Safety and Handling of 1-Iodooctane-D17: A Technical Guide

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## Compound of Interest

Compound Name: 1-Iodooctane-D17

Cat. No.: B3044150

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **1-Iodooctane-D17**. The information is compiled from safety data sheets and chemical databases to ensure laboratory personnel can manage this compound responsibly.

## Chemical and Physical Properties

**1-Iodooctane-D17** is a deuterated form of 1-iodooctane. While specific data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart.

Property	Value
Chemical Formula	C8D17I[1]
Molecular Weight	257.14 g/mol [2]
Appearance	Colorless to yellow liquid[1][2]
Boiling Point	225-226 °C (437-439 °F)[1]
Melting Point	-46 °C (-51 °F)
Flash Point	87 °C (189 °F)
Density	1.33 g/cm <sup>3</sup>
Solubility	Insoluble in water

## Toxicological Information

Toxicological data for **1-Iodooctane-D17** is not readily available. The following data is for the unlabeled compound, 1-iodooctane, and should be considered relevant for safety assessments.

Hazard	Description
Acute Effects	Causes serious eye irritation. May cause skin irritation and respiratory tract irritation. May be harmful if swallowed or inhaled.
Chronic Effects	No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC or ACGIH.
LD50 (Intraperitoneal, Rat)	1982 mg/kg
LD50 (Intraperitoneal, Mouse)	1416 mg/kg

## Hazard Identification and GHS Classification

1-Iodooctane is considered a hazardous substance.

GHS Classification	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Combustible Liquid	Warning: Combustible liquid

## Safe Handling and Experimental Protocols

Adherence to proper laboratory procedures is crucial when working with **1-Iodooctane-D17**.

### Personal Protective Equipment (PPE)

- Eye Protection: Safety glasses with side-shields or chemical goggles are mandatory.
- Hand Protection: Handle with chemical-resistant gloves (e.g., PVC). Dispose of contaminated gloves after use.
- Skin and Body Protection: Wear impervious clothing and ensure no part of the skin is exposed.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Safety showers and eyewash stations should be readily accessible.

### General Handling Protocol

- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Avoid Inhalation: Do not breathe vapor or mist.
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks. No smoking.
- Grounding: Take measures to prevent the buildup of electrostatic charge.

## Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Protect from light and heat.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

## Accidental Release and Disposal Spill Response

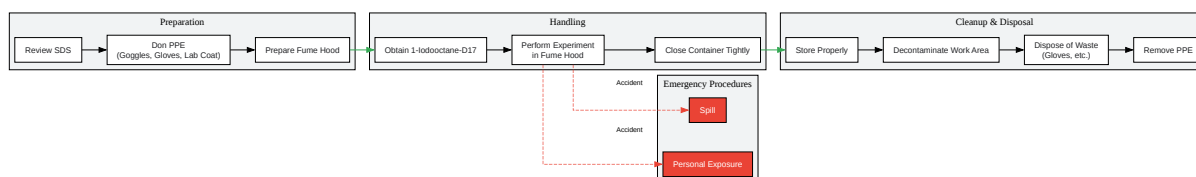
- Evacuate personnel from the area.
- Ensure adequate ventilation and remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert absorbent material (e.g., sand, earth).

- Collect the absorbed material into a suitable, closed container for disposal.
- Do not allow the product to enter drains.

## Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Consult with a licensed professional waste disposal service.

## Logical Workflow for Safe Handling



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## References

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